

Yadanzioside K: A Technical Guide to its Chemical Structure and Biological Properties

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Compound of Interest

Compound Name: Yadanzioside K

Cat. No.: B12301930

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Abstract

Yadanzioside K, a naturally occurring quassinoid glucoside isolated from the seeds of *Brucea javanica*, has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the chemical structure and known properties of **Yadanzioside K**, intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug discovery. The document details its molecular architecture, summarizes its physicochemical characteristics, and presents available data on its biological effects, including cytotoxic activity. Experimental methodologies, where available, are described to facilitate further investigation and validation.

Chemical Structure and Identification

Yadanzioside K is a complex tetracyclic triterpenoid glycoside. Its core structure is based on the picrasane skeleton, characteristic of quassinoids, which is further embellished with a glucose moiety and other functional groups.

Table 1: Chemical Identification of **Yadanzioside K**

Identifier	Value	Reference
IUPAC Name	methyl 3-(4-acetyloxy-3,4-dimethylpent-2-enyl)oxy-15,16-dihydroxy-9,13-dimethyl-4,11-dioxo-10-[3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-5,18-dioxapentacyclo[12.5.0.0 ¹ , ⁶ .0 ² , ¹⁷ .0 ⁸ , ¹³]nonadec-9-ene-17-carboxylate	[1]
Molecular Formula	C ₃₆ H ₄₈ O ₁₈	[1]
Molecular Weight	768.76 g/mol	[1]
CAS Number	101559-98-2	[1]
Canonical SMILES	<chem>CC1=C(C(=O)OCC2(C(C(C3=C(C(=O)C=C(C3=O)C)O[C@H]4--INVALID-LINK--CO)O)O">C@@HO)C2)OC(=O)C=C(C)C(C)(C)OC(=O)C)C(=O)OC</chem>	N/A
Synonyms	Picras-3-en-21-oicacid, 15-[[[(2E)-4-(acetyloxy)-3,4-dimethyl-1-oxo-2-pentenyl]oxy]-13,20-epoxy-3-(b-D-glucopyranosyloxy)-11,12-dihydroxy-2,16-dioxo-, methyl ester, (11b,12a,15b)- (9CI)	[1]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Yadanzioside K** are limited in publicly available literature. However, based on its chemical structure and information on

related compounds, some properties can be inferred.

Table 2: Physicochemical Properties of **Yadanzioside K**

Property	Value	Notes
Appearance	Powder	
Solubility	Soluble in DMSO	Inferred from related Yadanziosides
Melting Point	Not reported	

Biological Activity

Yadanzioside K has been identified as a constituent of *Brucea javanica*, a plant with a history of use in traditional medicine for treating conditions such as dysentery, malaria, and cancer. Scientific investigation into the specific bioactivities of **Yadanzioside K** is emerging.

Cytotoxic Activity

One of the notable biological activities of **Yadanzioside K** is its cytotoxicity against cancer cells. A study has reported its effect on murine leukemia cells.

Table 3: Cytotoxic Activity of **Yadanzioside K**

Cell Line	Assay	IC ₅₀	Reference
P-388 Murine Leukemia Cells	Cytotoxicity Assay	1.6 µg/mL	

This finding suggests that **Yadanzioside K** possesses moderate cytotoxic potential and warrants further investigation into its anticancer properties and mechanism of action.

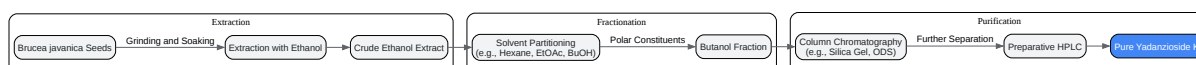
Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of **Yadanzioside K** are not extensively documented in a single source. However, a general workflow can be

constructed based on standard methodologies in natural product chemistry and pharmacology.

Isolation and Purification of Yadanzioside K

The following diagram illustrates a typical workflow for the isolation of **Yadanzioside K** from *Brucea javanica* seeds.

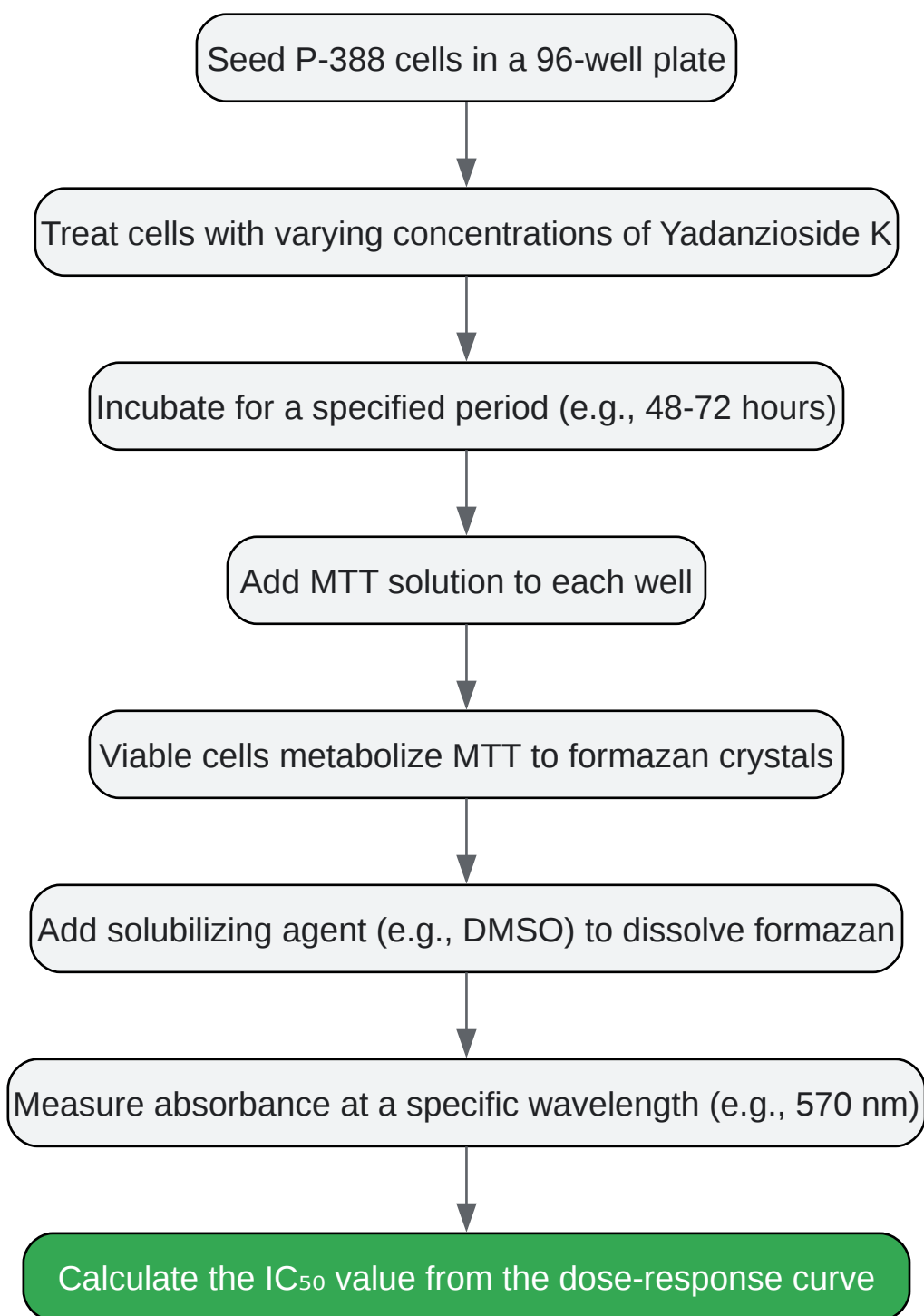


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Figure 1. General workflow for the isolation of **Yadanzioside K**.

Cytotoxicity Assay (MTT Assay)

The cytotoxic activity of **Yadanzioside K** against P-388 murine leukemia cells was likely determined using a standard colorimetric assay such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. The general principle of this assay is outlined below.

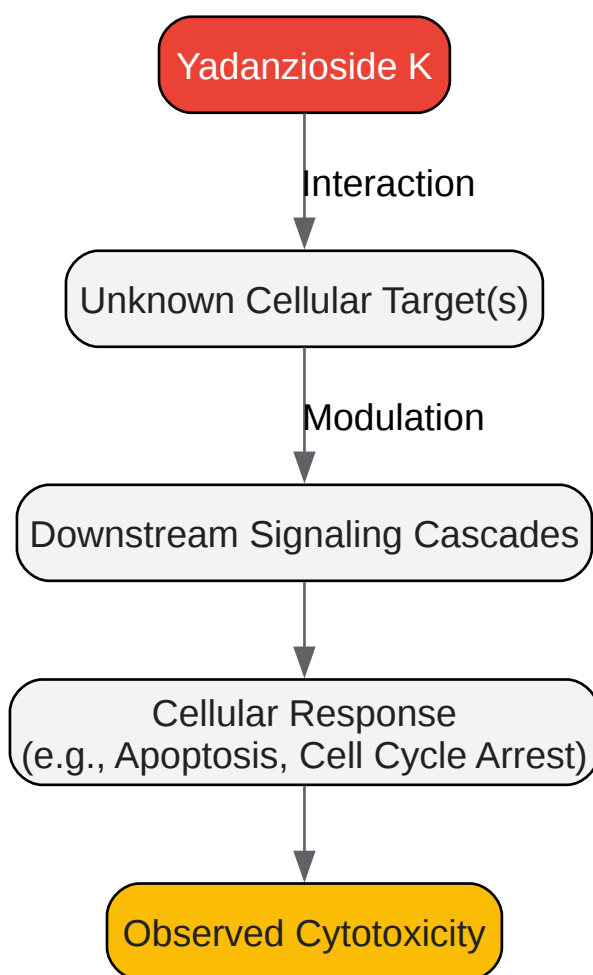


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Figure 2. Workflow for a typical MTT cytotoxicity assay.

Signaling Pathways and Mechanism of Action

The precise molecular mechanisms and signaling pathways through which **Yadanzioside K** exerts its cytotoxic effects have not yet been elucidated. Given its classification as a quassinoid, it may share mechanisms with other compounds in this class, which are known to interfere with various cellular processes, including protein synthesis and NF- κ B signaling. Further research is required to delineate the specific targets of **Yadanzioside K**.



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Figure 3. Postulated general mechanism of action for **Yadanzioside K**.

Conclusion and Future Directions

Yadanzioside K is a structurally complex natural product with demonstrated cytotoxic activity. This guide provides a summary of the current knowledge regarding its chemical structure and biological properties. Significant gaps in the understanding of its physicochemical

characteristics, full biological activity profile, and mechanism of action remain. Future research should focus on:

- **Comprehensive Spectroscopic Analysis:** Detailed 1D and 2D NMR studies to fully assign its proton and carbon signals.
- **Physicochemical Characterization:** Determination of properties such as melting point, solubility in various solvents, and stability.
- **Broad Biological Screening:** Evaluation of its activity against a wider range of cancer cell lines, as well as its potential anti-inflammatory, antiviral, and antiparasitic properties.
- **Mechanism of Action Studies:** Elucidation of the specific molecular targets and signaling pathways affected by **Yadanzioside K** to understand the basis of its bioactivity.

A deeper understanding of **Yadanzioside K** will be crucial for assessing its potential as a lead compound for the development of new therapeutic agents.

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References

- 1. Major Constituents From *Brucea javanica* and Their Pharmacological Actions - PMC [pmc.ncbi.nlm.nih.gov]
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